

# Methoxyperfluorobutane: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methoxyperfluorobutane

Cat. No.: B062403

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## Introduction

**Methoxyperfluorobutane**, a hydrofluoroether (HFE), is a versatile solvent with a unique combination of properties that make it a valuable tool in various scientific and industrial applications. This technical guide provides an in-depth overview of its chemical and physical properties, safety data, and its application in specialized chemical syntheses.

**Methoxyperfluorobutane** is known for its low toxicity, non-flammability, and favorable environmental profile, positioning it as a replacement for more hazardous solvents. Its utility is particularly noted in the synthesis of fluorinated organic molecules and in the creation of advanced materials.<sup>[1]</sup>

## Chemical Identity and Properties

**Methoxyperfluorobutane** is commercially available as a mixture of two inseparable isomers: methyl nonafluorobutyl ether and methyl nonafluoroisobutyl ether. The primary CAS number for this mixture is 163702-07-6.<sup>[1]</sup>

## Physicochemical Data

The key physical and chemical properties of **methoxyperfluorobutane** are summarized in the table below, providing a clear reference for its behavior and suitability in various experimental setups.

Property	Value	Reference(s)
CAS Number	163702-07-6	[1]
Molecular Formula	C5H3F9O	[2]
Molecular Weight	250.06 g/mol	[1][2]
Boiling Point	60 °C (lit.)	[1]
Melting Point	-135 °C (lit.)	[1]
Density	1.52 g/mL at 25 °C (lit.)	[1]
Refractive Index	n <sub>20/D</sub> 1.3 (lit.)	[1]
Vapor Pressure	202 mmHg @ 25 °C	[3]
Flash Point	Not applicable	[4]
Appearance	Clear, colorless liquid	[2]

## Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **methoxyperfluorobutane** is crucial for its handling in a laboratory or industrial setting. The following tables summarize the key safety information derived from its Safety Data Sheet (SDS).

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **methoxyperfluorobutane** is generally not classified as a hazardous substance. However, some suppliers may indicate it as an irritant.[2][3]

GHS Classification	Details	Reference(s)
Pictogram	No hazard pictogram required	
Signal Word	No signal word required	
Hazard Statement(s)	Not a hazardous substance or mixture	
Precautionary Statement(s)	No precautionary statement(s) required	

## Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are essential to ensure safety and maintain the integrity of the chemical.

Aspect	Recommendation	Reference(s)
Handling	Use in a well-ventilated area, such as a fume hood. Avoid direct skin and eye contact. Wash hands thoroughly after handling.	[3]
Storage	Store in a tightly closed container in a cool, dry, and dark place. Recommended storage temperature is between 2-8°C.	[2][3]
Personal Protective Equipment	- Eye/Face Protection: Safety glasses or goggles.[5][6] - Skin Protection: Protective gloves (e.g., nitrile rubber).[5] - Respiratory Protection: Not typically required with adequate ventilation.	

## First Aid and Emergency Procedures

Situation	First Aid Measures	Reference(s)
Inhalation	Move person to fresh air.	<a href="#">[7]</a>
Skin Contact	Take off contaminated clothing and rinse skin with water/shower.	
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do.	
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.	
Fire-fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus.	
Accidental Release	Absorb with liquid-binding material and dispose of properly. Ensure adequate ventilation.	<a href="#">[7]</a>

## Experimental Applications and Protocols

**Methoxyperfluorobutane**'s inertness and unique solubility characteristics make it a valuable solvent in specialized chemical reactions.[\[8\]](#) Two prominent examples are its use in the electrophilic fluorination of aryl Grignard reagents and in the grafting of fluorinated diblock copolymers onto silica particles.[\[1\]](#)

While specific, detailed experimental protocols explicitly citing **methoxyperfluorobutane** are not readily available in the public domain, a generalized workflow for its use as a solvent in the synthesis of aryl fluorides can be described.

## Generalized Protocol: Electrophilic Fluorination of Aryl Grignard Reagents

This protocol outlines the general steps for the synthesis of an aryl fluoride using an aryl Grignard reagent and an electrophilic fluorinating agent, with **methoxyperfluorobutane** as the solvent.

Objective: To synthesize an aryl fluoride from an aryl halide via a Grignard reagent, followed by electrophilic fluorination.

Materials:

- Aryl halide (e.g., aryl bromide or iodide)
- Magnesium turnings
- **Methoxyperfluorobutane** (as solvent)
- Electrophilic fluorinating agent (e.g., N-Fluorobenzenesulfonimide - NFSI)
- Anhydrous workup and purification solvents (e.g., diethyl ether, saturated aqueous ammonium chloride)

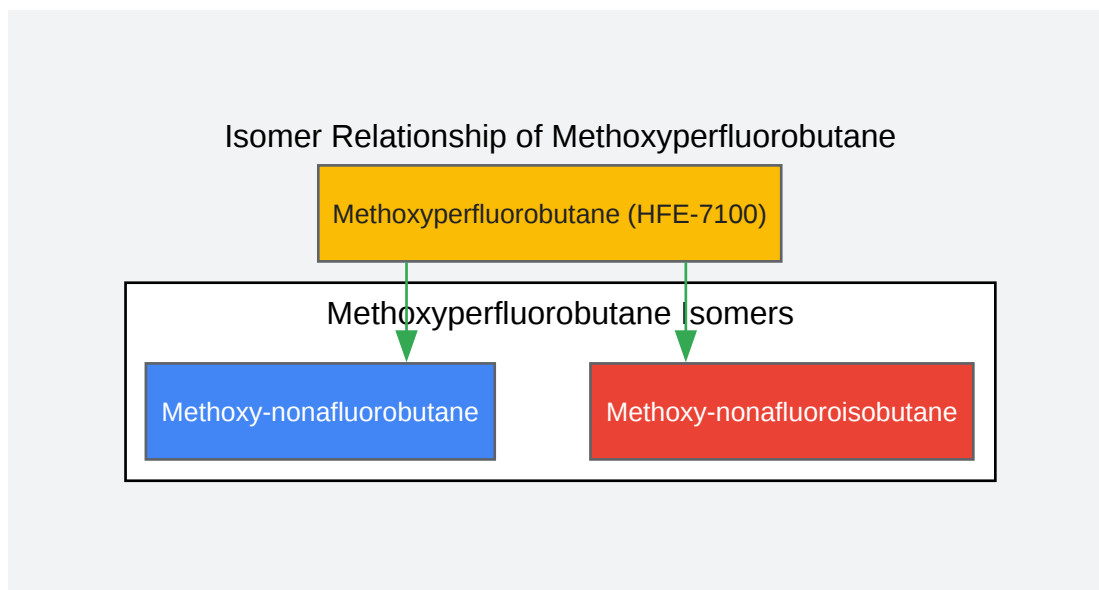
Procedure:

- Grignard Reagent Formation:
  - In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings.
  - Add a solution of the aryl halide in anhydrous **methoxyperfluorobutane** dropwise to the magnesium turnings with stirring.
  - The reaction mixture may require gentle heating to initiate. The reaction is typically exothermic and should be maintained at a controlled temperature.
  - Continue stirring until the magnesium is consumed, indicating the formation of the Grignard reagent.

- Electrophilic Fluorination:
  - In a separate flask, dissolve the electrophilic fluorinating agent (e.g., NFSI) in anhydrous **methoxyperfluorobutane** under an inert atmosphere.
  - Cool this solution to a low temperature (e.g., -78 °C to 0 °C).
  - Slowly add the freshly prepared Grignard reagent to the solution of the fluorinating agent via a cannula or dropping funnel.
  - Maintain the low temperature during the addition and for a specified period afterward to allow the reaction to go to completion.
- Workup and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Allow the mixture to warm to room temperature.
  - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
  - Combine the organic layers, dry over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography to isolate the desired aryl fluoride.

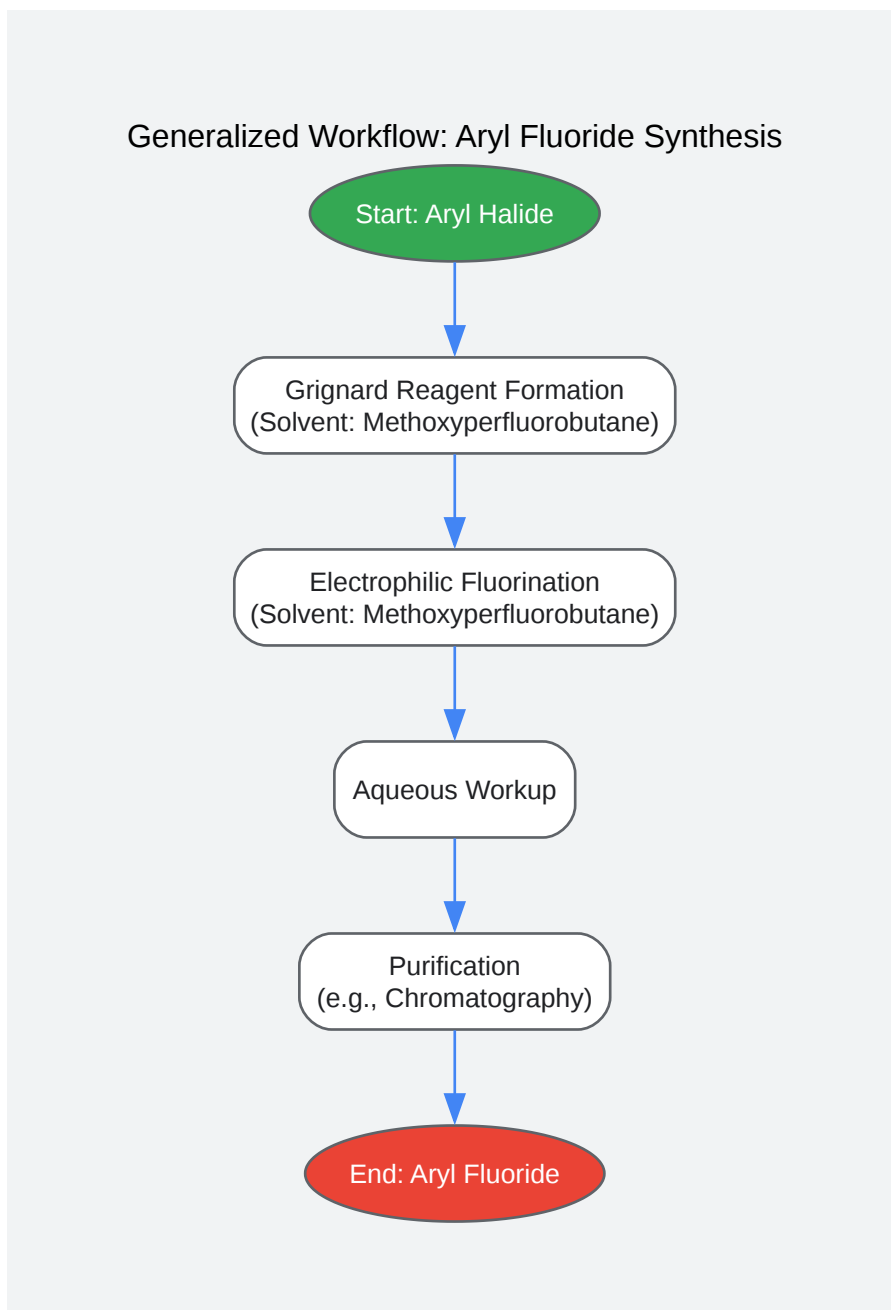
## Visualizations

The following diagrams illustrate the logical relationships and a generalized workflow for the use of **methoxyperfluorobutane**.



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Caption: Isomeric composition of **methoxyperfluorobutane**.



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Caption: Generalized experimental workflow for aryl fluoride synthesis.

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- To cite this document: BenchChem. [Methoxyperfluorobutane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062403#methoxyperfluorobutane-cas-number-and-safety-data-sheet]

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